

An In-depth Technical Guide to the Identification and Application of Aminopropanol Isomers

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Compound of Interest

Compound Name: *Aminopropanol*

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This guide provides a comprehensive technical overview of **aminopropanol** isomers, designed for researchers, scientists, and drug development professionals. It delves into the critical aspects of their identification through CAS numbers, explores their distinct physicochemical properties, outlines synthesis and analytical methodologies, and discusses their applications, particularly within the pharmaceutical landscape.

Introduction: The Significance of Aminopropanol Isomers

Aminopropanols are a class of organic compounds containing both an amine and a hydroxyl functional group. Their structural diversity, arising from the different possible positions of these functional groups on the propane backbone, gives rise to several isomers with unique chemical and physical properties. This isomeric diversity is pivotal in their wide range of applications, from industrial processes to the synthesis of complex pharmaceutical agents. A precise understanding of each isomer, unequivocally identified by its Chemical Abstracts Service (CAS) number, is paramount for scientific research and development.

This guide will focus on the three primary isomers of **aminopropanol**: 1-amino-2-propanol, 2-amino-1-propanol, and 3-amino-1-propanol, including their chiral forms.

Isomer Identification and Physicochemical Properties

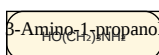
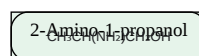
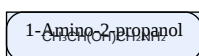
The unambiguous identification of each **aminopropanol** isomer is crucial for regulatory compliance, safety, and reproducibility in research and manufacturing. The CAS number serves as a universal identifier for a specific chemical substance.

Table 1: CAS Numbers and Key Physicochemical Properties of **Aminopropanol** Isomers

Isomer	Synonym(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Boiling Point (°C)	Melting Point (°C)	Density (g/mL)
1-Amino-2-propanol	Isopropylamine, MIPA	78-96-6 (racemic) [1][2]	C ₃ H ₉ NO	75.11[1][2]	159-160[1][2]	-2 to 1.74[1][2]	0.962 - 0.973[1][2]
(S)-(+)-1-Amino-2-propanol	(+)-Isopropylamine	2799-17-9[1][3]	C ₃ H ₉ NO	75.11[3]	160[3]	N/A	0.954[3]
(R)-(-)-1-Amino-2-propanol	(-)-Isopropylamine	2799-16-8[1]	C ₃ H ₉ NO	75.11	N/A	N/A	N/A
2-Amino-1-propanol	Alaninol	6168-72-5 (racemic) [4]	C ₃ H ₉ NO	75.11	72-73 (at 11 mmHg)	N/A	0.965
(S)-(+)-2-Amino-1-propanol	L-Alaninol	2749-11-3[4]	C ₃ H ₉ NO	75.11	72-73 (at 11 mmHg)	-2[5]	0.965
(R)-(-)-2-Amino-1-propanol	D-Alaninol	35320-23-1[4][6]	C ₃ H ₉ NO	75.11	N/A	N/A	N/A
3-Amino-1-propanol	Propanolamine	156-87-6[7]	C ₃ H ₉ NO	75.11	184-187	10-12	0.982

Note: "N/A" indicates that the data was not readily available in the searched sources.

The structural differences between these isomers lead to variations in their physical properties, such as boiling and melting points, which are critical for purification and handling processes.



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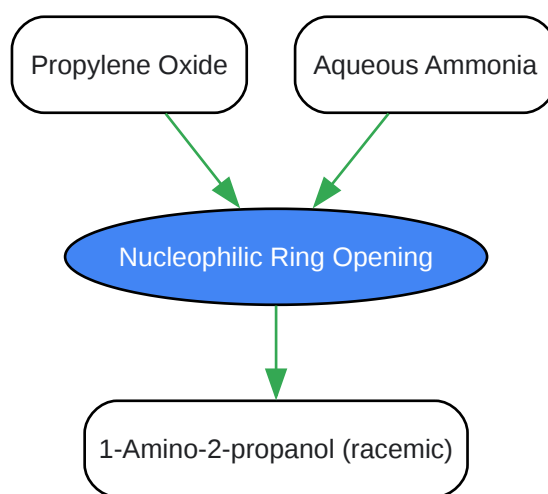
Caption: Chemical structures of the three primary **aminopropanol** isomers.

Synthesis of Aminopropanol Isomers

The synthesis routes for **aminopropanol** isomers are tailored to the specific isomer required.

Synthesis of 1-Amino-2-propanol

A common industrial method for preparing racemic 1-amino-2-propanol involves the reaction of propylene oxide with aqueous ammonia.^[1] This method is efficient for large-scale production.



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Caption: Synthesis of 1-Amino-2-propanol.

Synthesis of 2-Amino-1-propanol (Alaninol)

Alaninol is typically synthesized by the reduction of the amino acid alanine or its esters.^[4] Strong reducing agents like lithium aluminium hydride are commonly employed for this conversion. This route allows for the production of enantiomerically pure alaninol from the corresponding chiral alanine.

Synthesis of 3-Amino-1-propanol

The synthesis of 3-amino-1-propanol can be achieved through various methods, including the reduction of β -alanine or its esters.

Applications in Research and Drug Development

The unique properties of each **aminopropanol** isomer lend them to a variety of applications, particularly in the pharmaceutical industry.

- **1-Amino-2-propanol:** This isomer and its derivatives are used as buffers and are good solubilizers for oils and fats.[1][8] They are also intermediates in the synthesis of various pharmaceuticals.[1] The chiral forms are valuable building blocks in asymmetric synthesis.[9] For instance, (R)-1-aminopropan-2-ol is involved in the biosynthesis of cobalamin (Vitamin B12).[1]
- **2-Amino-1-propanol (Alaninol):** As a chiral molecule, alaninol is a crucial precursor for the synthesis of numerous chiral ligands used in asymmetric catalysis.[4] In the pharmaceutical field, it serves as an intermediate for synthesizing drugs such as beta-blockers and adrenergic agonists.[6]
- **3-Amino-1-propanol:** This isomer is a versatile building block in the synthesis of pharmaceuticals, agrochemicals, and surfactants.[10] It is used to enhance the solubility and stability of formulations and serves as an intermediate in the synthesis of various pharmaceuticals to improve drug efficacy.[10] It has also been studied as an analogue of ethanolamine in phospholipid metabolism research.[11]

Analytical Methodologies for Identification and Quantification

Accurate and validated analytical methods are essential for the quality control of **aminopropanols** and their formulations.

High-Performance Liquid Chromatography (HPLC)

HPLC is a preferred method for the detection and quantification of **aminopropanols**, especially at low concentrations in complex matrices like cream formulations.[12]

Protocol: HPLC Analysis of 3-**Aminopropanol** in a Cream Formulation

- **Sample Preparation:**
 - Accurately weigh a sample of the cream.

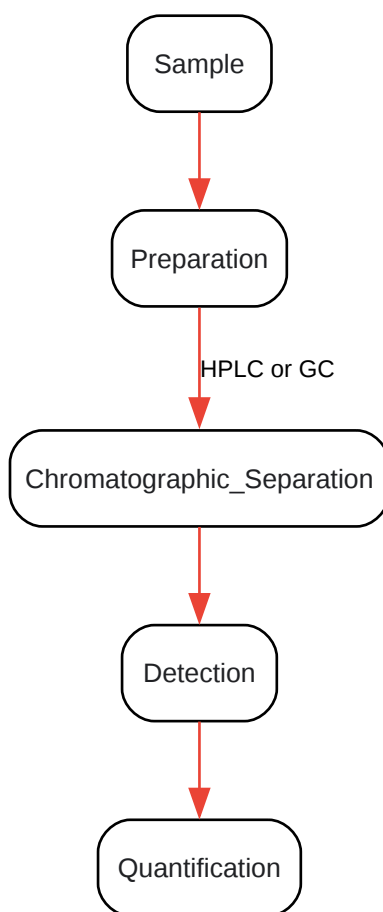
- Dissolve the cream in a suitable solvent system. This may require experimentation to find a solvent that dissolves the cream base without degrading the analyte.
- Perform a liquid-liquid or solid-phase extraction to isolate the **3-aminopropanol** from interfering matrix components.
- Filter the final extract through a 0.45 μm syringe filter before injection.
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column is a common starting point.
 - Mobile Phase: A buffered aqueous solution with an organic modifier (e.g., acetonitrile or methanol). The pH of the mobile phase should be controlled to ensure consistent ionization of the amine.
 - Detection: UV detection at a low wavelength (e.g., 210 nm) is often suitable. For higher sensitivity and selectivity, a derivatization step followed by fluorescence detection or mass spectrometry (LC-MS) can be employed.
 - Flow Rate: Typically 1.0 mL/min.
 - Injection Volume: 10-20 μL .
- Quantification:
 - Prepare a series of standard solutions of **3-aminopropanol** of known concentrations.
 - Generate a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **3-aminopropanol** in the sample by interpolating its peak area on the calibration curve.

Gas Chromatography (GC)

Gas chromatography is another powerful technique for the analysis of volatile compounds like **aminopropanols**.^{[13][14]}

Protocol: GC Analysis of **Aminopropanol** Isomers

- Sample Preparation:
 - For liquid samples, a direct injection may be possible after dilution in a suitable solvent.
 - Derivatization is often necessary to improve the volatility and thermal stability of the **aminopropanols** and to enhance detector response. Silylation is a common derivatization technique.
- Chromatographic Conditions:
 - Column: A polar capillary column, such as one with a wax-based stationary phase, is often used for the separation of amines.[\[13\]](#)
 - Carrier Gas: Helium or hydrogen.
 - Injector and Detector Temperature: Typically set around 250 °C.
 - Oven Temperature Program: A temperature gradient is usually employed to ensure good separation of the isomers and any impurities.
 - Detector: A Flame Ionization Detector (FID) is commonly used for the analysis of organic compounds. A Nitrogen-Phosphorus Detector (NPD) can provide higher selectivity for nitrogen-containing compounds.



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Caption: General analytical workflow for **aminopropanol** analysis.

Safety and Handling

Aminopropanols are corrosive and can cause severe skin burns and eye damage.^{[15][16]}

They are also harmful if swallowed or in contact with skin.^{[15][16]}

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. In case of potential inhalation, use a suitable respirator.^{[17][18]}
- Handling: Handle in a well-ventilated area. Avoid contact with skin, eyes, and clothing.^[17]
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials such as strong oxidizing agents and acids.^[17] Keep containers tightly closed.

Conclusion

The **aminopropanol** isomers represent a versatile class of chemical compounds with significant utility in both industrial and research settings, particularly in drug development. A thorough understanding of their individual properties, guided by their unique CAS numbers, is fundamental to their effective and safe application. The synthesis and analytical methodologies outlined in this guide provide a framework for researchers and scientists to harness the potential of these valuable chemical building blocks.

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